

Technical Support Center: Minimizing MTBE Contamination in Laboratory Air

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Compound of Interest

Compound Name: *tert-Butyl methyl ether*

Cat. No.: *B046794*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing Methyl tert-butyl ether (MTBE) contamination in the laboratory environment.

Troubleshooting Guides

This section offers step-by-step solutions to common issues related to MTBE handling and potential contamination.

Issue: I can smell a sweet, ether-like odor in the laboratory.

The odor threshold for MTBE in the air is as low as 0.09 to 0.13 ppm, which is below the occupational exposure limit.^[1] Therefore, if you can smell it, it indicates the presence of MTBE vapor and warrants immediate action.

Immediate Actions:

- Stop Work: Immediately cease all activities involving MTBE.
- Alert Others: Inform your colleagues and the laboratory supervisor.
- Assess the Source:
 - Check for open or improperly sealed containers of MTBE.

- Inspect for any visible spills.
- Ensure the chemical fume hood is operating correctly.
- Increase Ventilation: If it is safe to do so and does not compromise containment of other hazardous materials, increase the general ventilation in the lab.
- Evacuate if Necessary: If the smell is strong, or if you or others feel unwell (e.g., dizziness, nausea, headache), evacuate the immediate area and contact your institution's Environmental Health and Safety (EHS) department.[\[2\]](#)

Follow-up Actions:

- Review Procedures: Re-evaluate your experimental protocol and handling procedures to identify potential sources of vapor release.
- Check Equipment: Ensure all equipment, including containers and tubing, is in good condition and appropriate for use with MTBE.
- Consider Air Monitoring: If the source of the odor cannot be identified or if there are recurrent issues, consider performing air monitoring to quantify the MTBE concentration.

Issue: A small MTBE spill has occurred on the benchtop.

For small spills (less than 500 mL) that have not spread and do not pose an immediate fire or inhalation hazard, trained laboratory personnel can typically perform the cleanup.

Cleanup Protocol:

- Alert Personnel: Notify others in the immediate vicinity of the spill.
- Eliminate Ignition Sources: Turn off all nearby ignition sources, including hot plates, open flames, and non-explosion-proof electrical equipment.[\[3\]](#)
- Ensure Ventilation: Verify that the laboratory's ventilation system, particularly any local exhaust ventilation like a fume hood, is operational.
- Don Appropriate PPE: At a minimum, wear:

- Chemical splash goggles or a face shield.[4]
- Nitrile or Viton® gloves.[5]
- A flame-retardant laboratory coat.
- Contain the Spill: Use a non-combustible absorbent material like vermiculite or sand to create a dike around the spill to prevent it from spreading.[6]
- Absorb the Spill: Apply the absorbent material over the entire spill, working from the outside in.[6]
- Collect the Waste: Once the MTBE is fully absorbed, use non-sparking tools to scoop the material into a designated, labeled hazardous waste container.[3]
- Decontaminate the Area: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), followed by soap and water. Dispose of all cleaning materials as hazardous waste.
- Report the Incident: Report the spill to your laboratory supervisor and EHS department, following your institution's policies.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of MTBE contamination in laboratory air?

A1: The most common sources are:

- Improper Handling: Dispensing or transferring MTBE outside of a certified chemical fume hood.
- Inadequate Storage: Leaving containers open or improperly sealed, and storing them away from well-ventilated areas.[7]
- Spills and Leaks: Accidental spills during experiments or leaks from damaged containers or equipment.

- Improper Waste Disposal: Disposing of MTBE-contaminated waste in general trash, which can lead to off-gassing.

Q2: What are the occupational exposure limits for MTBE?

A2: It is crucial to keep exposure to MTBE as low as reasonably achievable. The established occupational exposure limits are summarized in the table below.

Organization	Exposure Limit (8-hour Time-Weighted Average)
ACGIH (TLV)	50 ppm[1][3]
OSHA (PEL)	Not established[3]
NIOSH (REL)	Not established[3]

Q3: What type of gloves should I use when handling MTBE?

A3: For incidental contact, nitrile gloves are often used. However, for prolonged contact or immersion, Viton® gloves are preferred.[5] It is important to note that the breakthrough time for gloves can vary by manufacturer and thickness. Always inspect gloves for any signs of degradation before use and change them immediately after known contact with MTBE.

Q4: How should I store MTBE in the laboratory?

A4: MTBE should be stored in a cool, dry, and well-ventilated area, away from direct sunlight, heat, sparks, and open flames.[3] It should be kept in tightly closed containers.[7] Store MTBE separately from strong oxidizing agents and acids.[8] The use of a dedicated flammable liquids storage cabinet is highly recommended.

Q5: What are the key physical properties of MTBE I should be aware of?

A5: MTBE is a volatile, flammable, and colorless liquid.[9] Its high vapor pressure means it evaporates quickly, leading to potentially high concentrations in the air if not handled properly.

Property	Value
Molecular Weight	88.15 g/mol [10]
Boiling Point	55.2 °C (131.5 °F) [9]
Vapor Pressure	245 mmHg at 25 °C [2]
Flash Point	-28 °C (-18.4 °F) [2]
Flammability Limits in Air	1.3% - 8.0% v/v [10]
Solubility in Water	4.3% at 20°C [10]

Q6: How do I dispose of MTBE waste?

A6: MTBE and all materials contaminated with it (e.g., gloves, absorbent pads, pipette tips) must be disposed of as hazardous waste.[\[5\]](#) Collect all MTBE waste in a clearly labeled, sealed container. Follow your institution's specific guidelines for hazardous waste disposal. Never pour MTBE down the drain.

Experimental Protocols

Detailed Methodology: Air Monitoring for MTBE using Activated Charcoal Tubes

This protocol is based on NIOSH Method 1615 for sampling and analysis of MTBE in the air.[\[5\]](#)

1. Objective: To quantify the time-weighted average (TWA) concentration of MTBE in the laboratory air.

2. Materials:

- Personal sampling pump calibrated to a flow rate of 0.1 to 0.2 L/min.
- Activated coconut shell charcoal sorbent tubes (e.g., 100 mg primary section, 50 mg backup section).[\[11\]](#)
- Tube holder.

- Tube tip breaker.
- 5-mL vials with PTFE-lined caps.
- Carbon disulfide (CS₂), chromatography grade.
- Gas chromatograph with a flame ionization detector (GC-FID).
- Syringes and other standard laboratory glassware.

3. Sampling Procedure:

- Calibrate the personal sampling pump with a representative sorbent tube in line.
- Immediately before sampling, break both ends of a charcoal tube.
- Connect the tube to the sampling pump with the backup section of the tube closer to the pump. The arrow on the tube indicates the direction of airflow.
- Position the sampling apparatus in the area of interest (e.g., a researcher's breathing zone) and sample for a predetermined period (e.g., 2 to 8 hours) at a flow rate between 0.1 and 0.2 L/min.^[5] The total sample volume should be between 2 and 96 liters.^[5]
- After sampling, remove the tube, cap both ends securely, and label it with a unique identifier.
- Record the sampling time, flow rate, and ambient temperature and pressure.
- Prepare a blank tube by breaking the ends of a tube from the same lot, capping it, and storing it with the samples.

4. Sample Preparation (in a fume hood):

- Carefully break open the charcoal tube and transfer the primary (front) and backup (back) sections into separate 5-mL vials.
- Pipette 2.0 mL of carbon disulfide into each vial.^[5]

- Immediately cap the vials and agitate them occasionally for 30 minutes to allow for desorption of the MTBE.[5]

5. Analysis:

- Set up the GC-FID according to the manufacturer's instructions and the conditions specified in NIOSH Method 1615.
- Prepare a series of calibration standards by diluting a known amount of MTBE in carbon disulfide.
- Inject an aliquot of the sample extracts and calibration standards into the GC-FID.
- Measure the peak area corresponding to MTBE in both the samples and standards.

6. Calculations:

- Generate a calibration curve by plotting the peak area versus the concentration of the MTBE standards.
- Determine the mass of MTBE in the primary (Wf) and backup (Wb) sections of the sample tube from the calibration curve.
- If the mass of MTBE in the backup section (Wb) is greater than 10% of the mass in the primary section (Wf), it indicates breakthrough, and the sample may be invalid.
- Correct the mass for desorption efficiency (determined separately as per the NIOSH method).
- Calculate the concentration of MTBE in the air sample using the following formula:

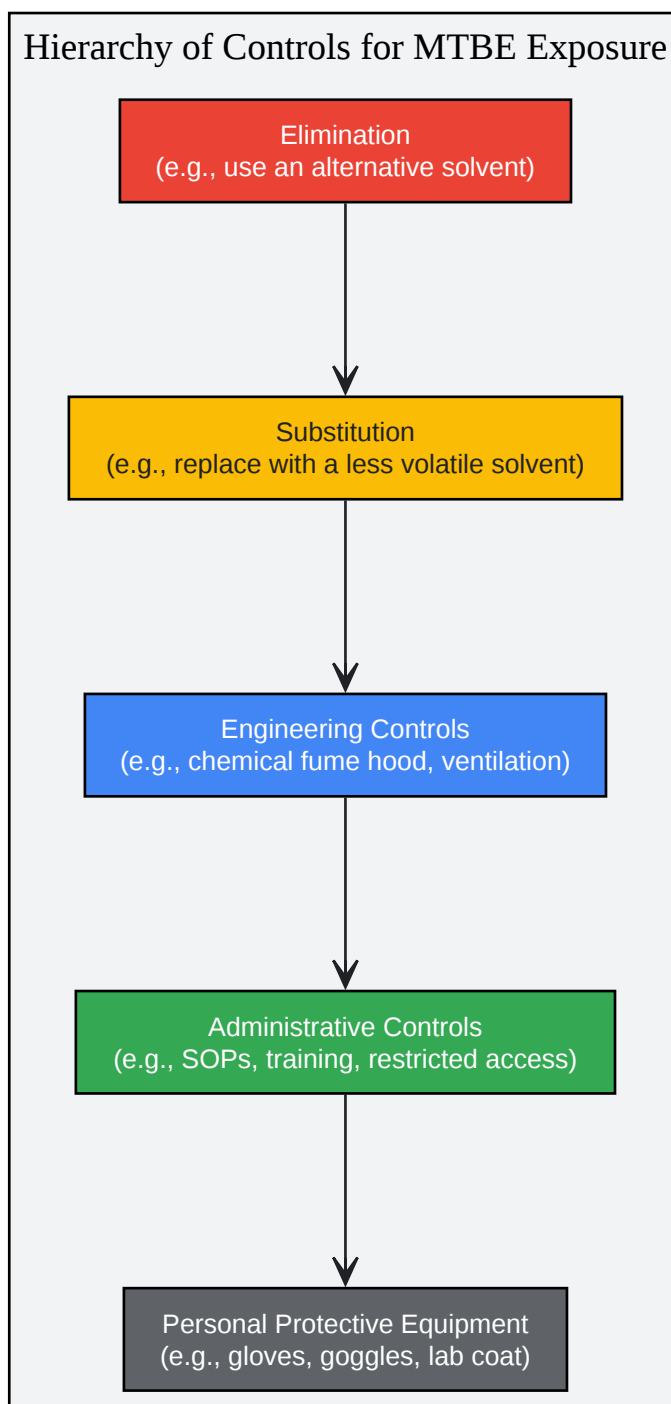
$$C \text{ (mg/m}^3\text{)} = (W_f + W_b - B) / V$$

Where:

- C = Concentration of MTBE
- Wf = Mass of MTBE in the front section (mg)

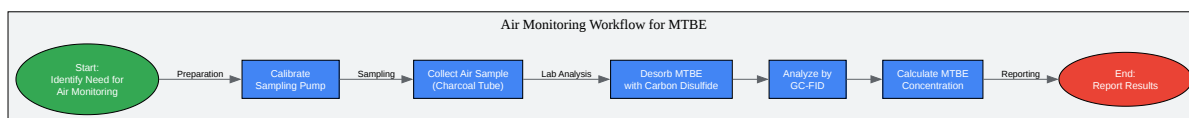
- W_b = Mass of MTBE in the back section (mg)
- B = Mass of MTBE in the blank tube (mg)
- V = Volume of air sampled (m^3)

Visualizations



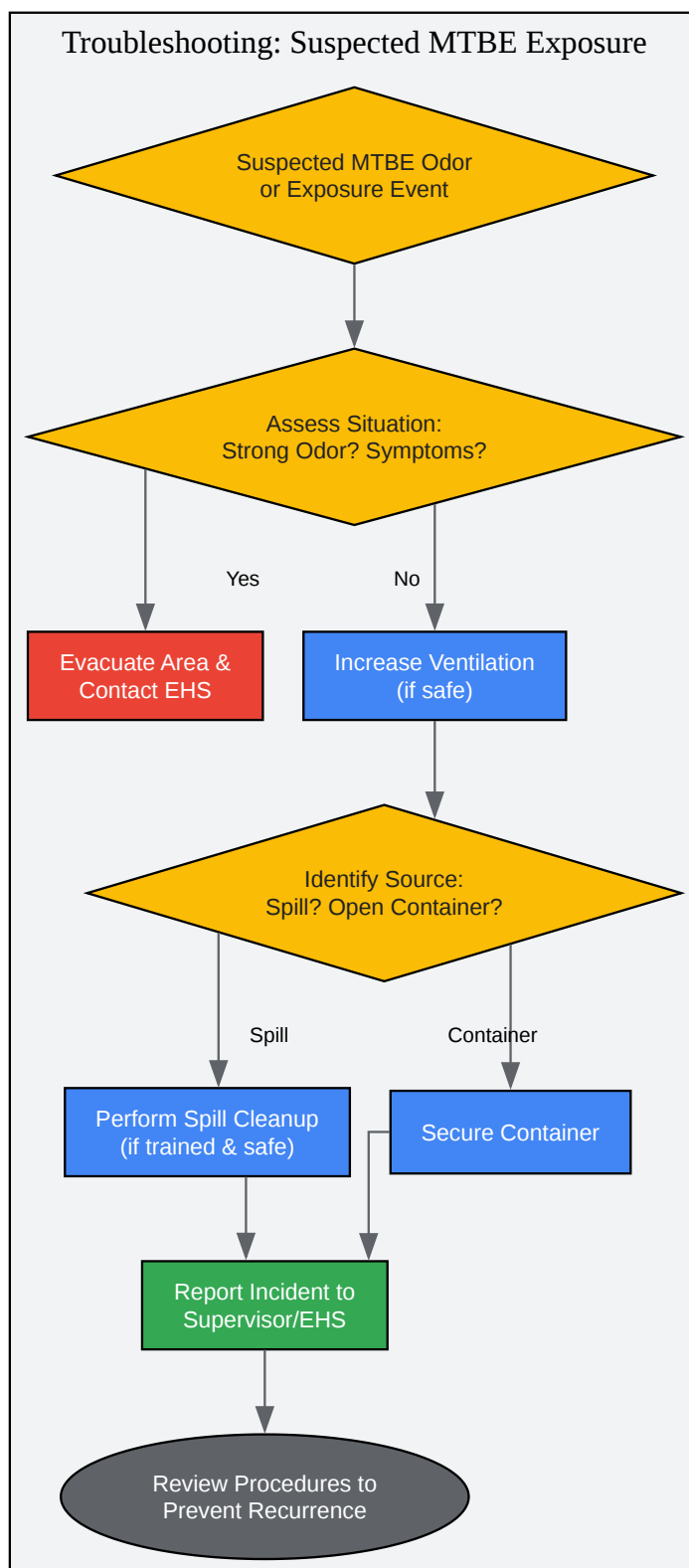
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Caption: Hierarchy of controls for minimizing MTBE exposure in the laboratory.



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Caption: Experimental workflow for MTBE air monitoring.



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Caption: Troubleshooting workflow for a suspected MTBE exposure event.

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